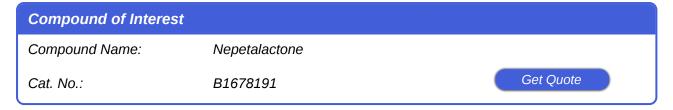


# Transcriptome Analysis of Nepetalactone Biosynthetic Genes: A Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the application of transcriptome analysis for the discovery and characterization of genes involved in **nepetalactone** biosynthesis. **Nepetalactones**, the primary iridoids in Nepeta species (e.g., catnip), are of significant interest due to their unique biological activities, including their well-known effects on felines and their potential as insect repellents. Elucidating the genetic underpinnings of their production is crucial for metabolic engineering and the development of novel applications.

## The Nepetalactone Biosynthetic Pathway

The biosynthesis of **nepetalactone**s from the primary metabolite geranyl pyrophosphate (GPP) involves a series of enzymatic conversions. Transcriptome analysis has been instrumental in identifying the genes encoding these enzymes in various Nepeta species. The core pathway begins with the conversion of GPP, derived from the methylerythritol phosphate (MEP) pathway, and proceeds through several key intermediates.[1]

The established pathway involves the following key enzymes:

- Geraniol Synthase (GES): Converts GPP to geraniol.[1]
- Geraniol-8-hydroxylase (G8H): A cytochrome P450 enzyme that hydroxylates geraniol.[1]



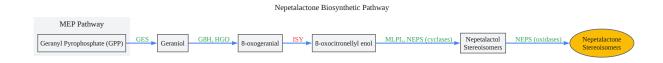




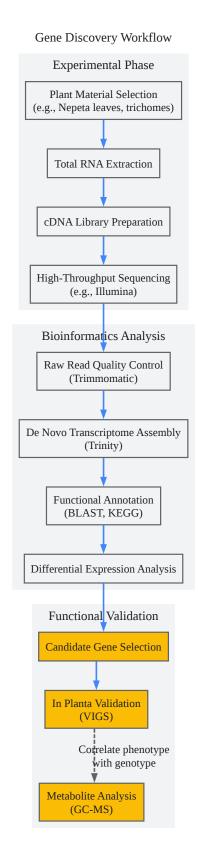
- 8-hydroxygeraniol oxidoreductase (HGO): Further oxidizes the molecule to produce 8oxogeranial.[1]
- Iridoid Synthase (ISY): A key enzyme that catalyzes the reductive cyclization of 8-oxogeranial to form the iridoid skeleton.[2]
- Major Latex Protein-Like (MLPL): Involved in the formation of specific nepetalactol stereoisomers.
- Nepetalactol-related short-chain dehydrogenases (NEPS): These enzymes are responsible
  for the final oxidation step, converting nepetalactol isomers into the corresponding
  nepetalactone stereoisomers, and play a role in determining the final stereochemistry.

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